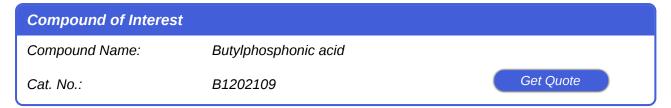


Tert-butylphosphonic acid molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to Tert-butylphosphonic Acid

This guide provides a comprehensive overview of tert-**butylphosphonic acid**, a key organophosphorus compound utilized in a range of scientific and industrial applications, including drug development.[1][2] It details the molecule's fundamental properties, synthesis, and analytical methods for its characterization.

Core Properties of Tert-butylphosphonic Acid

Tert-**butylphosphonic acid**, also known as P-(1,1-Dimethylethyl)phosphonic acid, is an organophosphorus acid characterized by a tert-butyl group directly bonded to the phosphorus atom.[3][4] This bulky substituent imparts significant steric hindrance, influencing its chemical reactivity and physical properties.[3]

Quantitative Data Summary

The fundamental physicochemical properties of tert-**butylphosphonic acid** are summarized in the table below for quick reference.



Property	Value
Molecular Formula	C4H11O3P[4][5][6]
Linear Formula	(CH3)3CP(O)(OH)2[1][7]
Molecular Weight	138.10 g/mol [4][5]
Melting Point	187-189 °C[1][6]
CAS Number	4923-84-6[4]

Synthesis and Experimental Protocols

The synthesis of tert-**butylphosphonic acid** is challenging due to the steric bulk of the tert-butyl group.[3] The most common and effective methods involve the use of a Grignard reagent. [3]

Grignard Reagent-Based Synthesis

A prevalent synthetic route involves the reaction of a tert-butyl Grignard reagent (tert-butylmagnesium chloride) with a phosphorus electrophile, such as phosphorus oxychloride (POCl₃).[3]

Experimental Protocol:

- Preparation of Grignard Reagent: In an anhydrous ether solvent, react tert-butyl chloride with magnesium metal to form tert-butylmagnesium chloride.[3]
- Reaction with Phosphorus Oxychloride: The prepared Grignard reagent is then reacted with phosphorus oxychloride. The tert-butyl group displaces a chloride ion, forming a C-P bond and yielding the intermediate, tert-butylphosphonic dichloride.[3]
- Hydrolysis: The resulting tert-butylphosphonic dichloride can be hydrolyzed to yield tert-butylphosphonic acid.[3] Alternatively, it can be reacted with alcohols to form dialkyl tert-butylphosphonates, which are then hydrolyzed to the final product.[3]

Analytical Characterization



A variety of analytical techniques are employed to characterize tert-**butylphosphonic acid** in its solid, solution, and gas phases.

Analytical Techniques and Experimental Protocols

- Single-Crystal X-ray Diffraction (SCXRD): This technique is crucial for the unambiguous determination of the three-dimensional atomic arrangement in the solid state.[3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H and ³¹P NMR are used to study the structure in solution.[8]
- Electrospray Ionization Mass Spectrometry (ESI-MS): ESI-MS is utilized to analyze the presence of different anionic species in the gas phase.[8]

Experimental Protocol for HPLC-UV Analysis (General Approach):

This protocol provides a general method for the analysis of related organophosphorus compounds and can be adapted for tert-**butylphosphonic acid**.

- Sample Preparation: Dissolve and dilute the sample in a suitable solvent (e.g., acetonitrile/water mixture) to a concentration within the linear range of the instrument.
 Ensure complete dissolution by vortexing or sonicating, followed by filtration through a 0.45 µm syringe filter.[9]
- HPLC Conditions: Employ reversed-phase HPLC with UV detection. A typical starting point for the mobile phase could be a 60:40 (v/v) mixture of acetonitrile and water, using either isocratic or gradient elution.[9]
- Detection: Monitor the absorbance in the low UV region to detect the compound.

Molecular Structure and Visualization

The molecular structure of tert-**butylphosphonic acid** is fundamental to its chemical behavior. The diagram below illustrates the connectivity of the atoms.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. tert-Butylphosphonic acid 98 4923-84-6 [sigmaaldrich.com]
- 2. tert-Butylphosphonic acid (98%) Amerigo Scientific [amerigoscientific.com]
- 3. tert-Butylphosphonic acid | 4923-84-6 | Benchchem [benchchem.com]
- 4. scbt.com [scbt.com]
- 5. tert-butylphosphonic acid [stenutz.eu]
- 6. tert-butylphosphonic acid [chembk.com]
- 7. tert-Butylphosphonic acid, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 8. tert-Butylphosphonic acid: from the bulk to the gas phase PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Tert-butylphosphonic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202109#tert-butylphosphonic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com